

2-(Chloromethyl)-4-ethyl-1-methoxybenzene

CAS number

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Compound of Interest

Compound Name: 2-(Chloromethyl)-4-ethyl-1-methoxybenzene

CAS No.: 85944-01-0

Cat. No.: B2847659

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Technical Monograph: [2-\(Chloromethyl\)-4-ethyl-1-methoxybenzene](#)^{[1][2]}

Executive Summary

2-(Chloromethyl)-4-ethyl-1-methoxybenzene (CAS 85944-01-0) is a specialized benzyl chloride intermediate characterized by a unique substitution pattern that combines an electron-donating methoxy group with a lipophilic ethyl moiety. This compound serves as a critical electrophilic building block in medicinal chemistry and agrochemical synthesis, primarily utilized to introduce the 2-methoxy-5-ethylbenzyl motif into pharmacophores. Its reactivity profile is dominated by the labile benzylic chloride, making it a potent alkylating agent for nucleophilic substitution reactions. This guide details its physicochemical properties, synthetic pathways, reactivity mechanisms, and strategic applications in drug discovery.

Identity & Physicochemical Profile

The compound is an alkyl-substituted anisole derivative. The presence of the methoxy group at the ortho position relative to the chloromethyl group significantly influences its electronic

properties, enhancing the stability of the benzylic carbocation intermediate during SN1 reactions while maintaining high reactivity for SN2 displacements.

Table 1: Physicochemical Specifications

Property	Value	Notes
CAS Number	85944-01-0	Verified Identifier
IUPAC Name	2-(Chloromethyl)-4-ethyl-1-methoxybenzene	Primary Nomenclature
Synonyms	2-Methoxy-5-ethylbenzyl chloride; 2-Chloromethyl-4-ethylanisole	Common laboratory usage
Molecular Formula	C ₁₀ H ₁₃ ClO	Typically an oil at RT
Molecular Weight	184.66 g/mol	
Physical State	Liquid or Low-Melting Solid	
Boiling Point	~240–250 °C (Predicted)	High BP due to polarity/MW
Solubility	DCM, THF, Toluene, Ethyl Acetate	Hydrolyzes in water
Stability	Moisture Sensitive; Light Sensitive	Store under inert gas at -20°C

Synthetic Pathways

The synthesis of **2-(Chloromethyl)-4-ethyl-1-methoxybenzene** is typically achieved through electrophilic aromatic substitution. The most robust industrial route is the Blanc Chloromethylation of 4-ethylanisole.

Route A: Blanc Chloromethylation (Primary)

This method utilizes the directing effects of the substituents. The methoxy group is a strong ortho/para director, while the ethyl group is a weak ortho/para director.

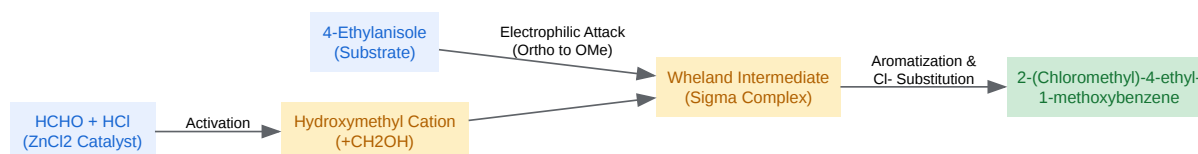
- Substrate: 4-Ethylanisole (1-methoxy-4-ethylbenzene).
- Reagents: Formaldehyde (HCHO) or Paraformaldehyde, Hydrogen Chloride (HCl), Zinc Chloride (ZnCl₂) catalyst.
- Regioselectivity: The position ortho to the methoxy group (C2) is highly activated and sterically accessible, favoring substitution at this site over the position ortho to the ethyl group.

Route B: Chlorination of Alcohol (Alternative)

Used when high purity is required to avoid bis-chloromethylation byproducts.

- Precursor: (2-Methoxy-5-ethylphenyl)methanol.
- Reagent: Thionyl Chloride (SOCl₂) or Methanesulfonyl chloride (MsCl)/LiCl.
- Mechanism: S_Ni or S_N2 displacement of the hydroxyl group.

Figure 1: Mechanism of Blanc Chloromethylation



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Caption: The methoxy group directs the electrophilic hydroxymethyl cation to the C2 position, followed by rapid conversion to the chloride.

Reactivity & Mechanism

As a benzyl chloride, CAS 85944-01-0 is a versatile electrophile. Its reactivity is modulated by the ortho-methoxy group, which can provide anchimeric assistance (neighboring group participation), potentially accelerating substitution reactions but also increasing sensitivity to hydrolysis.

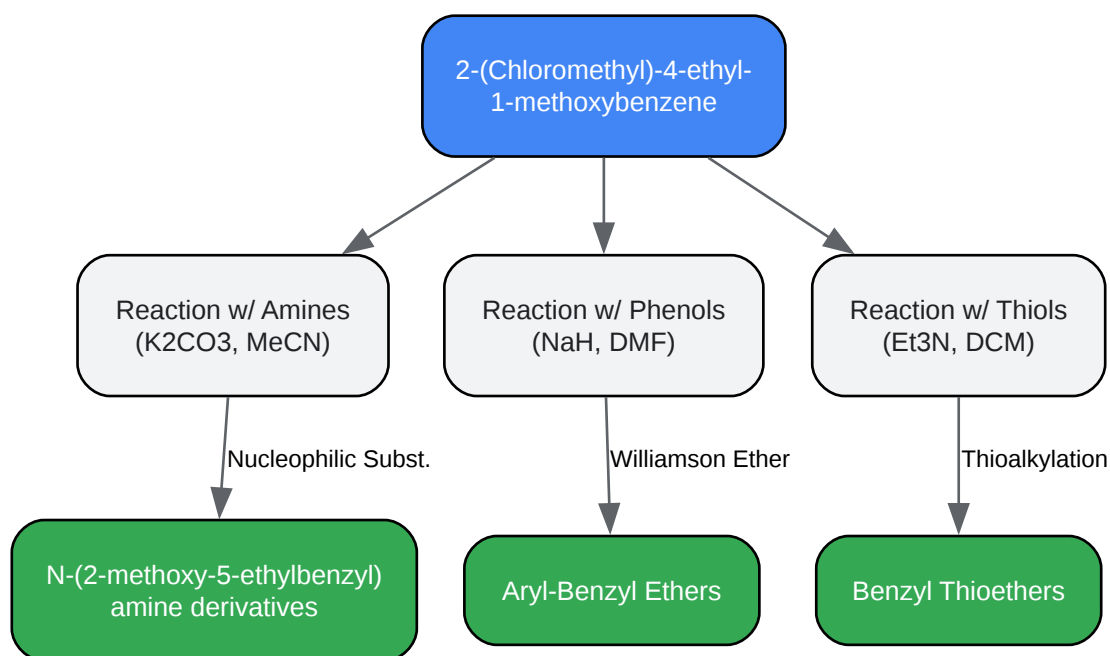
Key Reaction Classes:

- N-Alkylation (Amination): Reacts with primary/secondary amines to form benzylamines. Critical for generating CNS-active pharmacophores.
- O-Alkylation (Etherification): Reacts with phenols or alcohols (Williamson Ether Synthesis) to create biaryl ethers.
- C-Alkylation: Reacts with enolates or organometallics (Grignard/Lithium reagents) to extend the carbon skeleton.

Experimental Protocol: General N-Alkylation

- Dissolution: Dissolve 1.0 eq of **2-(Chloromethyl)-4-ethyl-1-methoxybenzene** in anhydrous acetonitrile (MeCN).
- Base Addition: Add 1.5–2.0 eq of K_2CO_3 or DIPEA to scavenge HCl.
- Nucleophile: Add 1.1 eq of the target amine.
- Reflux: Heat to 60–80°C under N_2 for 4–12 hours. Monitor via TLC/LC-MS.
- Workup: Filter salts, concentrate filtrate, and purify via flash chromatography (Hex/EtOAc).

Figure 2: Reactivity Workflow



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Caption: Divergent synthesis pathways utilizing the benzylic chloride handle for diverse scaffold generation.

Applications in Drug Discovery

This compound is utilized to introduce the 2-methoxy-5-ethylbenzyl moiety. This specific substitution pattern offers distinct advantages in Structure-Activity Relationship (SAR) studies:

- **Lipophilicity Modulation:** The ethyl group increases logP, improving membrane permeability and blood-brain barrier (BBB) penetration compared to methyl analogs.
- **Conformational Locking:** The ortho-methoxy group can form intramolecular hydrogen bonds or induce steric clash, locking the rotation of the benzyl group and pre-organizing the molecule for receptor binding.
- **Metabolic Stability:** The ethyl group is less prone to rapid metabolic oxidation than longer alkyl chains, while the methoxy group blocks metabolic attack at the ortho position.

Target Classes:

- GPCR Ligands: Used in the synthesis of antagonists for dopamine and serotonin receptors where the benzyl group fits into hydrophobic pockets.
- Kinase Inhibitors: The benzyl moiety serves as a hydrophobic linker connecting the hinge-binding motif to the solvent-exposed region.

Handling & Safety (SDS Summary)

Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Lachrymator: Vapors are highly irritating to eyes and mucous membranes.
- Sensitizer: Potential skin sensitizer.

Storage & Handling Protocol:

- Atmosphere: Must be handled under nitrogen or argon. Moisture hydrolyzes the chloride to the alcohol and HCl.
- Temperature: Store at -20°C to prevent polymerization or degradation.
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a face shield. Always manipulate in a functioning fume hood.
- Spill Control: Neutralize with aqueous sodium bicarbonate; absorb with inert material (vermiculite).

References

- PubChem. (n.d.). Compound Summary: **2-(Chloromethyl)-4-ethyl-1-methoxybenzene**.^[1]
^[2] National Library of Medicine. Retrieved from [\[Link\]](#)
- CP Lab Safety. (n.d.). Chemical Search: CAS 85944-01-0.^[1]^[2] Retrieved from [\[Link\]](#)

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Sources

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- 2. 17580-39-1|6-(Chloromethyl)-2-methoxy-1-methylnaphthalene|BLD Pharm [bldpharm.com]
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